

physical properties of 2,5-Dimethylanisole boiling point

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Compound of Interest

Compound Name: 2,5-Dimethylanisole

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An In-depth Technical Guide to the Physical Properties of **2,5-Dimethylanisole** with a Focus on its Boiling Point

Introduction

2,5-Dimethylanisole, also known as 2-methoxy-p-xylene, is an organic compound with the chemical formula $C_9H_{10}O$.^{[1][2][3]} It is a colorless to slightly yellowish liquid at room temperature.^{[1][4]} This compound serves as a valuable intermediate in organic synthesis, finding applications in the preparation of fragrances and pharmaceuticals.^[1] Understanding its physical properties, particularly its boiling point, is crucial for its handling, purification, and application in various chemical processes. This guide provides a comprehensive overview of the physical characteristics of **2,5-Dimethylanisole**, with a detailed exploration of its boiling point and the experimental methods for its determination.

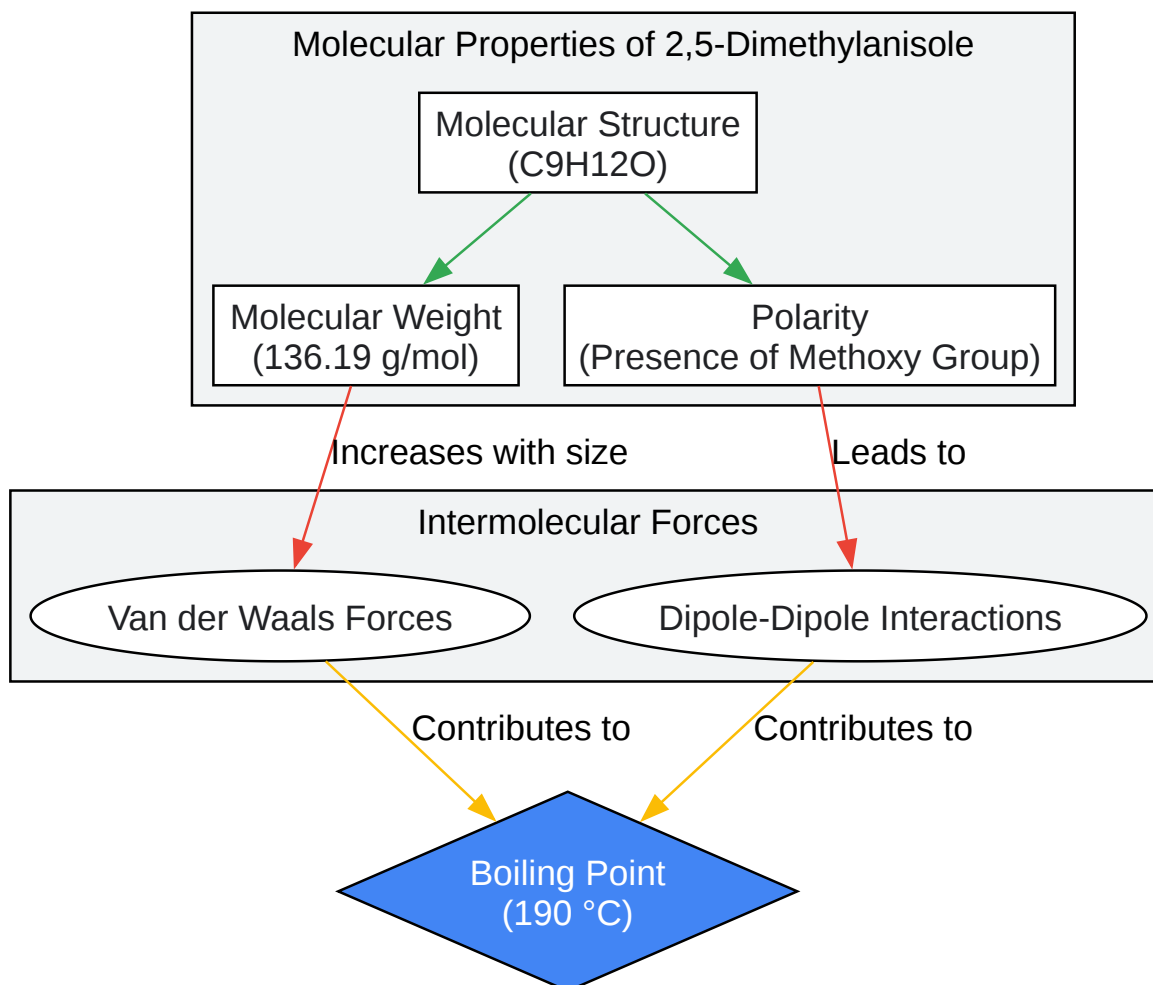
Physicochemical Data of 2,5-Dimethylanisole

A summary of the key physical and chemical properties of **2,5-Dimethylanisole** is presented below. These properties are essential for its use in research and development.

Property	Value	Reference
IUPAC Name	2-methoxy-1,4-dimethylbenzene	[2]
Synonyms	2-Methoxy-p-xylene, 2,5-Dimethylphenol methyl ether	[2][5]
CAS Number	1706-11-2	[2][3][5][6][7]
Molecular Formula	C9H12O	[2][3][5]
Molecular Weight	136.19 g/mol	[2][3][5][7]
Appearance	Colorless to slightly yellowish liquid	[1][4]
Boiling Point	190 °C at 760 mmHg (lit.)	[1][4][6][8][9]
Melting Point	Approximately -20 °C	[1]
Density	0.965 g/mL at 25 °C (lit.)	[1][4][6][9]
Refractive Index	n _{20/D} 1.514 (lit.)	[1][4][6][9]
Solubility	Soluble in organic solvents (alcohols, ethers); almost insoluble in water	[1]

Factors Influencing Boiling Point

The boiling point of a substance is the temperature at which its vapor pressure equals the external pressure. For organic compounds like **2,5-Dimethylanisole**, the boiling point is primarily influenced by intermolecular forces, which are dictated by the molecule's structure, molecular weight, and polarity.



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Caption: Relationship between molecular properties and the boiling point of **2,5-Dimethylanisole**.

Experimental Protocols for Boiling Point Determination

Accurate determination of the boiling point is essential for the identification and purity assessment of liquid organic compounds.[10] Several standard laboratory methods can be employed for this purpose.

Distillation Method

This method is suitable when a sufficient quantity of the sample is available and can also serve as a purification step.[\[11\]](#)[\[12\]](#)

- Objective: To determine the boiling point of a liquid by distillation.
- Materials: Distillation flask, condenser, receiving flask, thermometer, heating mantle or oil bath, boiling chips or a magnetic stirrer.
- Procedure:
 - Assemble a simple distillation apparatus.
 - Place a measured volume of **2,5-Dimethylanisole** (at least 5 mL) into the distillation flask along with a few boiling chips.[\[11\]](#)
 - Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation flask.
 - Begin heating the flask.
 - Record the temperature when the liquid begins to boil and the vapor condenses on the thermometer bulb, leading to a stable temperature reading. This stable temperature is the boiling point.[\[12\]](#)
 - Record the atmospheric pressure at the time of the experiment.

Thiele Tube Method

This micro-method is ideal when only a small amount of the substance is available.[\[13\]](#)

- Objective: To determine the boiling point of a small liquid sample.
- Materials: Thiele tube, high-boiling mineral oil, thermometer, a small test tube, a capillary tube (sealed at one end), and a rubber band.[\[13\]](#)
- Procedure:
 - Fill the Thiele tube with mineral oil.

- Add a small amount (about 0.5 mL) of **2,5-Dimethylanisole** to the small test tube.[\[13\]](#)
- Place the capillary tube, with its open end down, into the test tube.[\[11\]](#)[\[13\]](#)
- Attach the test tube to the thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly in the Thiele tube.
- Gently heat the side arm of the Thiele tube.[\[13\]](#)
- As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.[\[13\]](#)
- Remove the heat and allow the apparatus to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[\[11\]](#)[\[13\]](#)

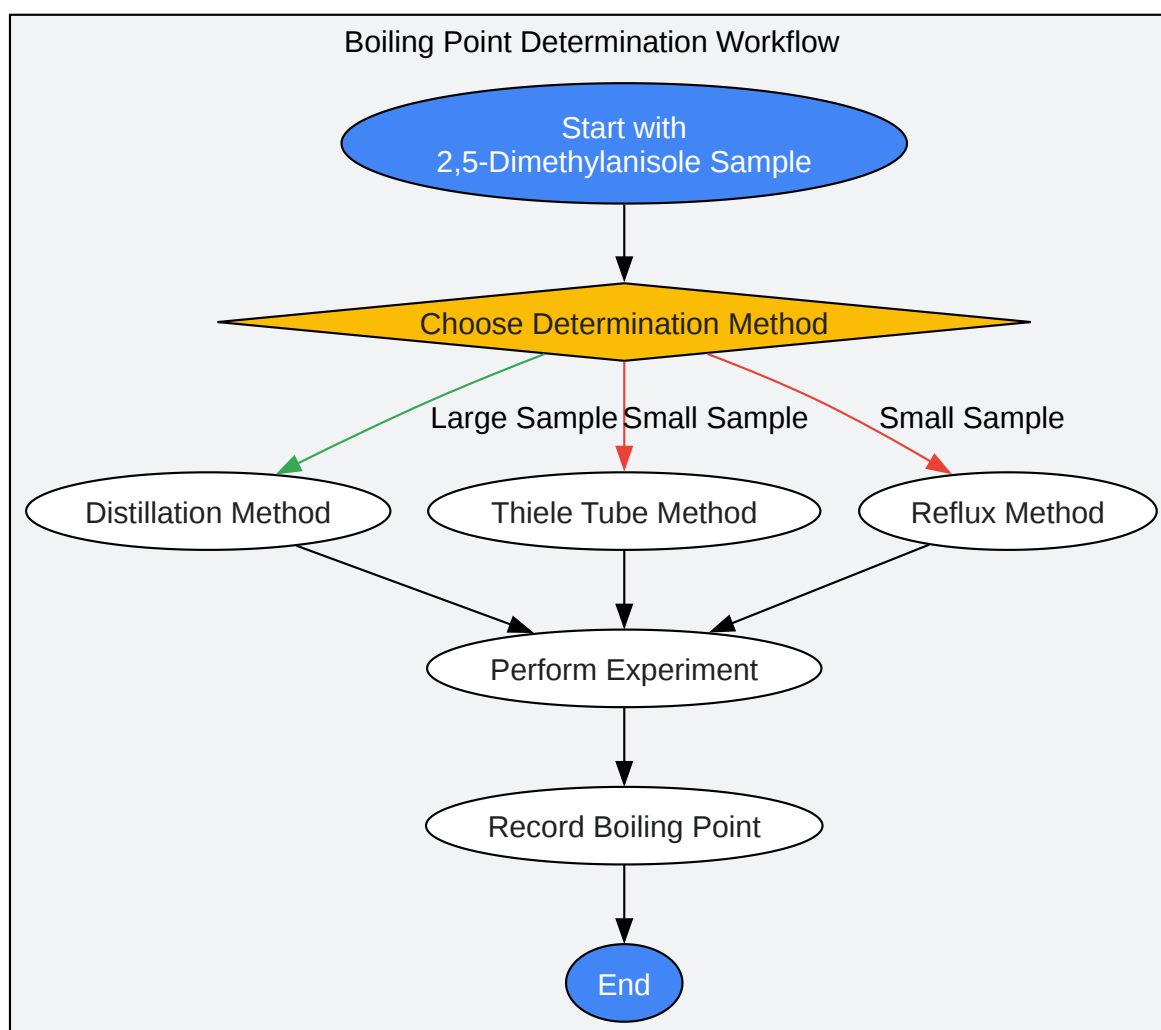
Reflux Method

This method also allows for the determination of the boiling point using a relatively small amount of liquid.

- Objective: To determine the boiling point of a liquid under reflux.
- Materials: Round-bottom flask, condenser, thermometer, heating mantle, boiling chips or a magnetic stirrer.
- Procedure:
 - Place about 5 mL of **2,5-Dimethylanisole** and a few boiling chips into the round-bottom flask.[\[11\]](#)
 - Attach the condenser vertically to the flask.
 - Insert the thermometer through the condenser so that the bulb is positioned in the vapor phase above the boiling liquid but below the condenser inlet.[\[11\]](#)

- Heat the flask to bring the liquid to a steady boil and establish a reflux ring.
- The temperature will stabilize at the boiling point of the liquid, which should be recorded.

[11]



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Caption: Experimental workflow for determining the boiling point of **2,5-Dimethylanisole**.

Conclusion

The boiling point of **2,5-Dimethylanisole** is a critical physical property for its application in scientific research and industrial processes. The well-documented value of 190 °C, along with other physicochemical data, provides a solid foundation for its use. The experimental protocols detailed in this guide offer reliable methods for verifying this property and assessing the purity of the compound in a laboratory setting. A thorough understanding of these properties and determination techniques is essential for professionals in drug development and chemical research.

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